

Application Notes and Protocols for In Vitro Use of AICAR Phosphate

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Compound of Interest

Compound Name: AICAR phosphate

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Introduction

5-Aminoimidazole-4-carboxamide-1- β -D-ribofuranoside (AICAR) is a cell-permeable adenosine analog that serves as a potent activator of AMP-activated protein kinase (AMPK). Upon cellular uptake, AICAR is phosphorylated by adenosine kinase to form 5-aminoimidazole-4-carboxamide ribonucleotide (ZMP), which mimics the effects of AMP. This activation of AMPK, a central regulator of cellular energy homeostasis, makes AICAR a valuable tool for in vitro studies related to metabolic regulation, insulin sensitivity, and cellular stress responses. This document provides detailed protocols for the dissolution, storage, and in vitro application of **AICAR phosphate**.

Data Presentation: Quantitative Summary

The following table summarizes the key quantitative data for the use of **AICAR phosphate** in in vitro studies.

Parameter	Value	Solvents	Notes
Solubility			
100 mg/mL (approx. 280 mM)	Water	May require ultrasonication to fully dissolve. [1]	
250 mg/mL (approx. 702 mM)	DMSO	Use of fresh, anhydrous DMSO is recommended as it is hygroscopic. [1] Ultrasonication may be needed. [1]	
Insoluble	Ethanol	[2]	
Typical Stock Solution Concentration	50-100 mM	Water or DMSO	Prepare fresh or aliquot and store frozen.
Typical In Vitro Working Concentration	0.5 - 2.0 mM	Cell Culture Media	The final concentration depends on the cell type and the specific experimental goals. [3]
Solution Stability			
-20°C for up to 1 month	Water or DMSO	[1]	
-80°C for up to 6 months	Water or DMSO	[1]	
Avoid repeated freeze-thaw cycles.	Water or DMSO	Aliquoting stock solutions is highly recommended.	

Experimental Protocols

1. Preparation of **AICAR Phosphate** Stock Solution

This protocol describes the preparation of a 100 mM **AICAR phosphate** stock solution.

Materials:

- **AICAR phosphate** powder
- Sterile, nuclease-free water or anhydrous dimethyl sulfoxide (DMSO)
- Sterile, conical tubes (e.g., 1.5 mL or 15 mL)
- Vortex mixer
- Water bath or sonicator (optional)
- Sterile filter (0.22 µm) for aqueous solutions

Procedure:

- Calculate the required mass: Determine the amount of **AICAR phosphate** powder needed to prepare the desired volume and concentration of the stock solution. The molecular weight of **AICAR phosphate** can vary depending on the salt form, so refer to the manufacturer's specifications.
- Weigh the powder: Carefully weigh the calculated amount of **AICAR phosphate** powder in a sterile conical tube.
- Add solvent: Add the appropriate volume of sterile water or anhydrous DMSO to the tube.
- Dissolve the powder:
 - Vortex the tube vigorously for 1-2 minutes.
 - If the powder does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be applied.[\[3\]](#)
 - Visually inspect the solution to ensure it is clear and free of particulates.

- Sterilization (for aqueous solutions): If the stock solution is prepared in water for direct addition to sterile cell cultures, filter it through a 0.22 µm sterile filter.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

2. In Vitro Treatment of Cells with **AICAR Phosphate**

This protocol provides a general guideline for treating cultured cells with **AICAR phosphate**.

Materials:

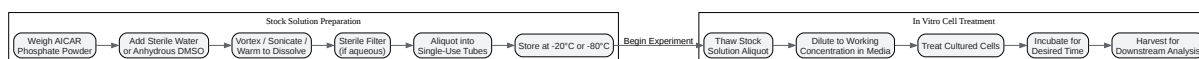
- Cultured cells in appropriate vessels (e.g., plates, flasks)
- Complete cell culture medium
- Prepared **AICAR phosphate** stock solution
- Phosphate-buffered saline (PBS)

Procedure:

- Cell Seeding: Plate the cells at the desired density and allow them to adhere and grow overnight, or until they reach the desired confluency.
- Preparation of Working Solution:
 - Thaw an aliquot of the **AICAR phosphate** stock solution at room temperature.
 - Dilute the stock solution to the final desired working concentration in pre-warmed complete cell culture medium. For example, to prepare 1 mL of 1 mM AICAR working solution from a 100 mM stock, add 10 µL of the stock solution to 990 µL of cell culture medium.

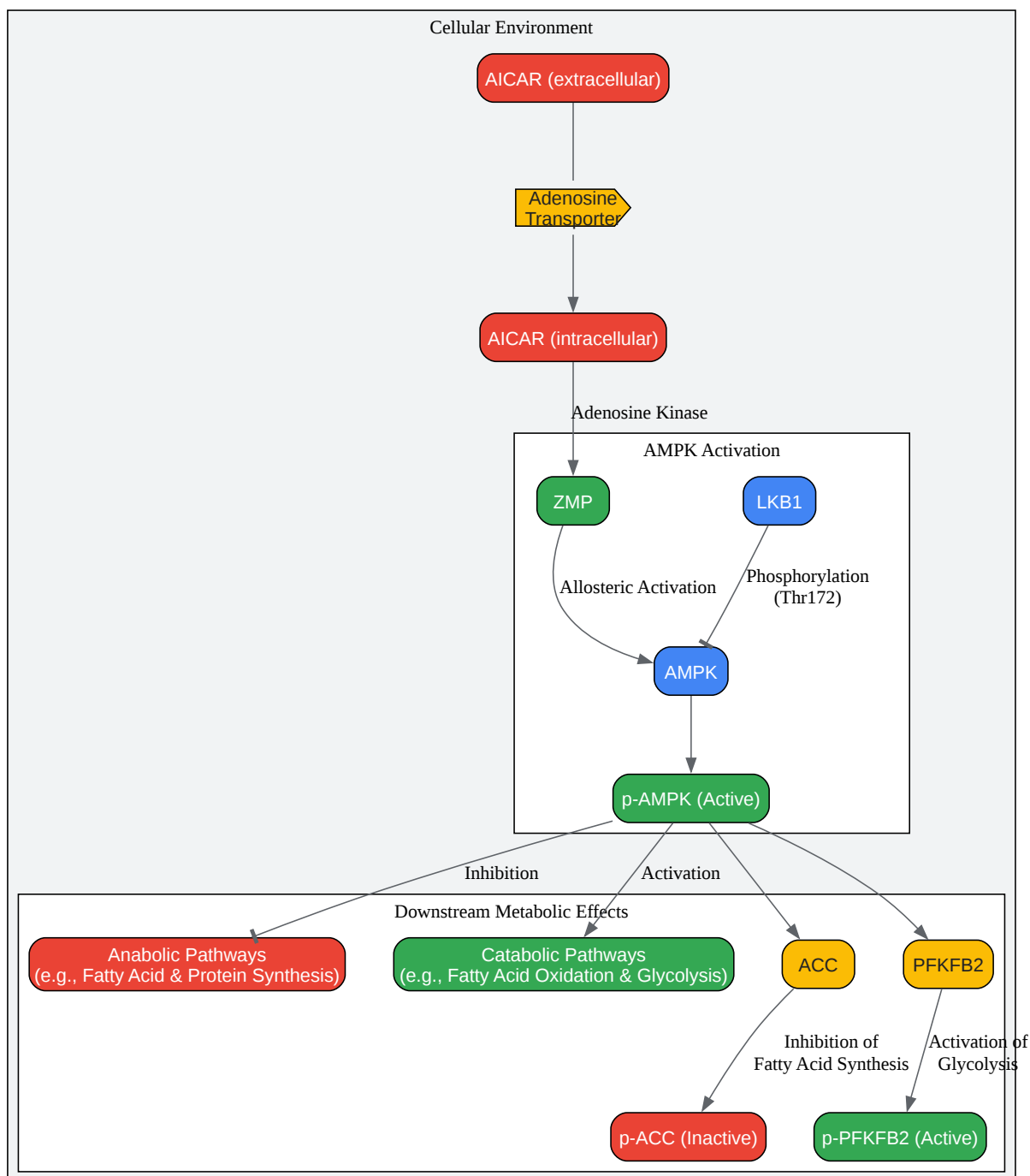
- Cell Treatment:
 - Aspirate the old medium from the cells.
 - Wash the cells once with sterile PBS (optional, but recommended).
 - Add the prepared AICAR-containing medium to the cells.
 - Include a vehicle control (medium with the same concentration of the solvent used for the stock solution, e.g., water or DMSO) in your experiment.
- Incubation: Incubate the cells for the desired period (typically ranging from 30 minutes to 24 hours), depending on the specific experimental endpoint.[3]
- Downstream Analysis: After the incubation period, the cells can be harvested for various downstream analyses, such as Western blotting for AMPK phosphorylation, gene expression analysis, or metabolic assays.

Mandatory Visualizations



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Caption: Experimental workflow for preparing and using **AICAR phosphate** in vitro.



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Caption: AICAR-activated AMPK signaling pathway and its metabolic consequences.

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